

Chemical structure and properties of ambenonium dichloride

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Compound of Interest

Compound Name: *Ambenonium*

Cat. No.: *B1664838*

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Ambenonium Dichloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ambenonium dichloride, a potent and reversible acetylcholinesterase (AChE) inhibitor, has been a subject of significant interest in pharmacology and medicinal chemistry. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and pharmacological characteristics of **ambenonium** dichloride. It details its mechanism of action at the neuromuscular junction, presents key quantitative data in structured tables, and outlines a standard experimental protocol for assessing its inhibitory activity. Furthermore, this guide includes detailed diagrams generated using Graphviz to visually represent the signaling pathway at the neuromuscular junction, the catalytic cycle of acetylcholinesterase, and a typical experimental workflow for an AChE inhibition assay. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and neuroscience.

Chemical Structure and Identification

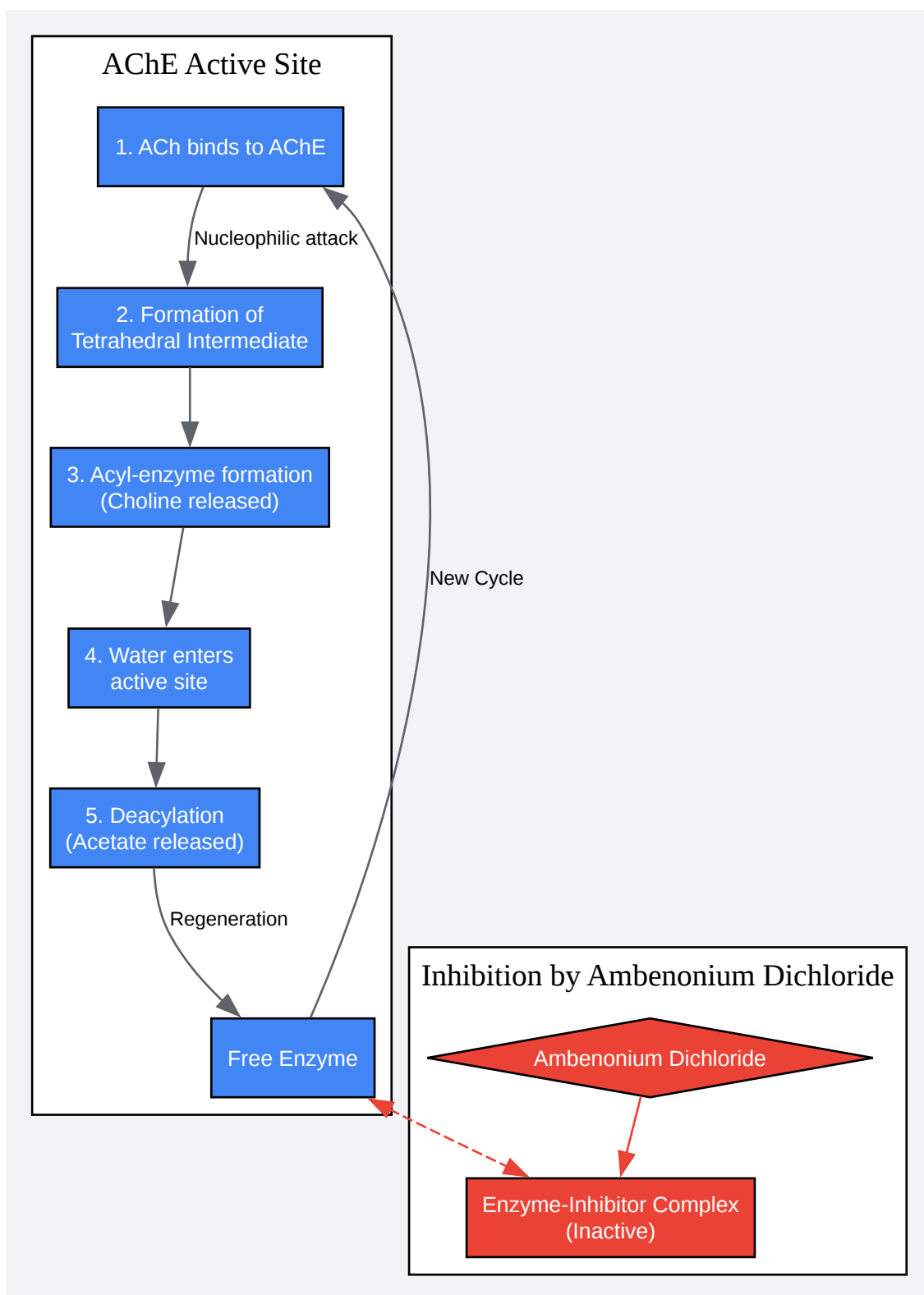
Ambenonium dichloride is a symmetrical bis-quaternary ammonium compound. Its chemical structure consists of two quaternary ammonium heads linked by an oxamide bridge. Each

quaternary nitrogen is substituted with two ethyl groups, a 2-chlorobenzyl group, and an ethylene chain connected to the central oxamide linker.

Chemical Structure:

Caption: Signaling pathway at the neuromuscular junction and the inhibitory action of **ambenonium** dichloride.

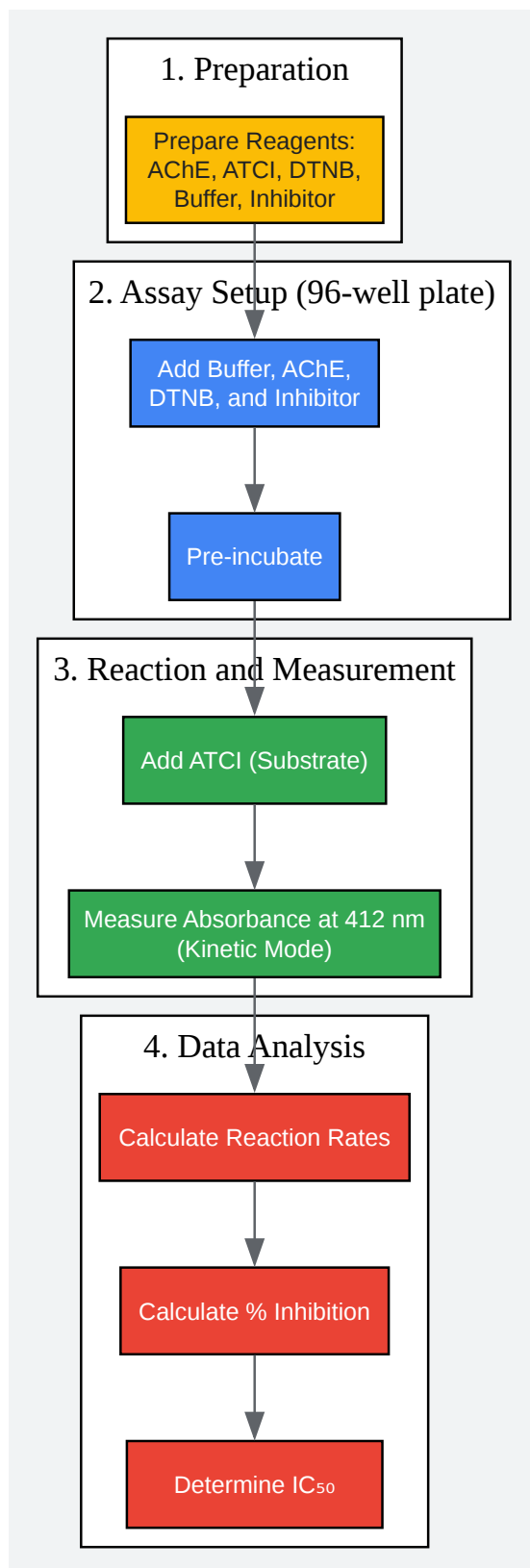
Acetylcholinesterase Catalytic Cycle and Inhibition



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Caption: Catalytic cycle of acetylcholinesterase and its reversible inhibition by **ambenonium** dichloride.

Experimental Workflow for AChE Inhibition Assay



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Caption: A typical experimental workflow for an acetylcholinesterase (AChE) inhibition assay.

Conclusion

Ambenonium dichloride remains a significant molecule of interest for its potent and selective inhibition of acetylcholinesterase. Its well-defined chemical structure and physicochemical properties, coupled with a deep understanding of its pharmacological effects, make it a valuable tool in neuroscience research and a reference compound in the development of new AChE inhibitors. The data and protocols presented in this guide offer a solid foundation for researchers and drug development professionals working with this compound. The provided visualizations aim to facilitate a clearer understanding of its mechanism of action and the experimental procedures used for its characterization.

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